

H-Asp(Obzl)-OtBu.HCl molecular weight and formula

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Compound of Interest

Compound Name: *H-Asp(Obzl)-OtBu.HCl*

Cat. No.: *B1526304*

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Technical Data Summary for H-Asp(Obzl)-OtBu.HCl

For researchers and professionals in the field of drug development, precise and readily accessible data on chemical reagents is paramount. This document provides a concise summary of the key molecular properties of **H-Asp(Obzl)-OtBu.HCl**, an aspartic acid derivative.

Molecular Properties

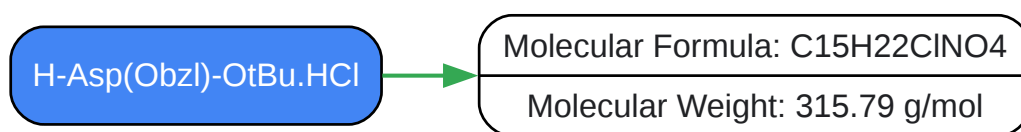
The fundamental molecular characteristics of **H-Asp(Obzl)-OtBu.HCl** are detailed below. This information is critical for stoichiometric calculations in peptide synthesis and for the characterization of the final products.

Property	Value
Molecular Formula	C ₁₅ H ₂₂ ClNO ₄
Molecular Weight	315.79 g/mol

This data is supported by multiple chemical suppliers and databases.^{[1][2]} The molecular formula and weight are essential for accurate reagent preparation and for the analysis of reaction outcomes in synthetic organic chemistry.

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Figure 1: Relationship between **H-Asp(Obzl)-OtBu.HCl** and its molecular properties.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. echemi.com [echemi.com]
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